

# 2-(Cyclohexyloxy)ethanol: A Technical Guide to Potential Research Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(Cyclohexyloxy)ethanol

Cat. No.: B156338

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**2-(Cyclohexyloxy)ethanol**, a glycol ether, presents a versatile scaffold for chemical synthesis and holds potential for various research applications, particularly in the development of novel therapeutic agents. While direct research into its biological activity is nascent, studies on its derivatives suggest promising avenues for exploration. This technical guide provides a comprehensive overview of the known properties, synthesis, and potential research applications of **2-(Cyclohexyloxy)ethanol**, with a focus on its utility as a synthetic building block for bioactive molecules.

## Physicochemical Properties

**2-(Cyclohexyloxy)ethanol** is a combustible liquid with a molecular formula of  $C_8H_{16}O_2$ .<sup>[1][2]</sup> Its key physicochemical properties are summarized in the table below for easy reference.<sup>[3]</sup>

Property	Value	Source
Molecular Formula	C8H16O2	[1][2][3]
Molecular Weight	144.21 g/mol	[1][2]
CAS Number	1817-88-5	[1]
Appearance	Colorless liquid	Sigma-Aldrich
Boiling Point	112 °C at 20 mmHg	[1]
Density	0.990 g/mL at 25 °C	[1]
Refractive Index (n <sub>20/D</sub> )	1.4630	[1]
Flash Point	95 °C (closed cup)	[1]
SMILES	<chem>C1CCC(CC1)OCCO</chem>	[3]
InChIKey	RFHPMEOKJKCEFR- UHFFFAOYSA-N	[3]

## Synthesis of 2-(Cyclohexyloxy)ethanol

A well-established method for the synthesis of **2-(Cyclohexyloxy)ethanol** is documented in Organic Syntheses. The process involves the reaction of cyclohexanone with ethylene glycol to form an intermediate, which is then reduced.

### Experimental Protocol: Synthesis of 2-(Cyclohexyloxy)ethanol

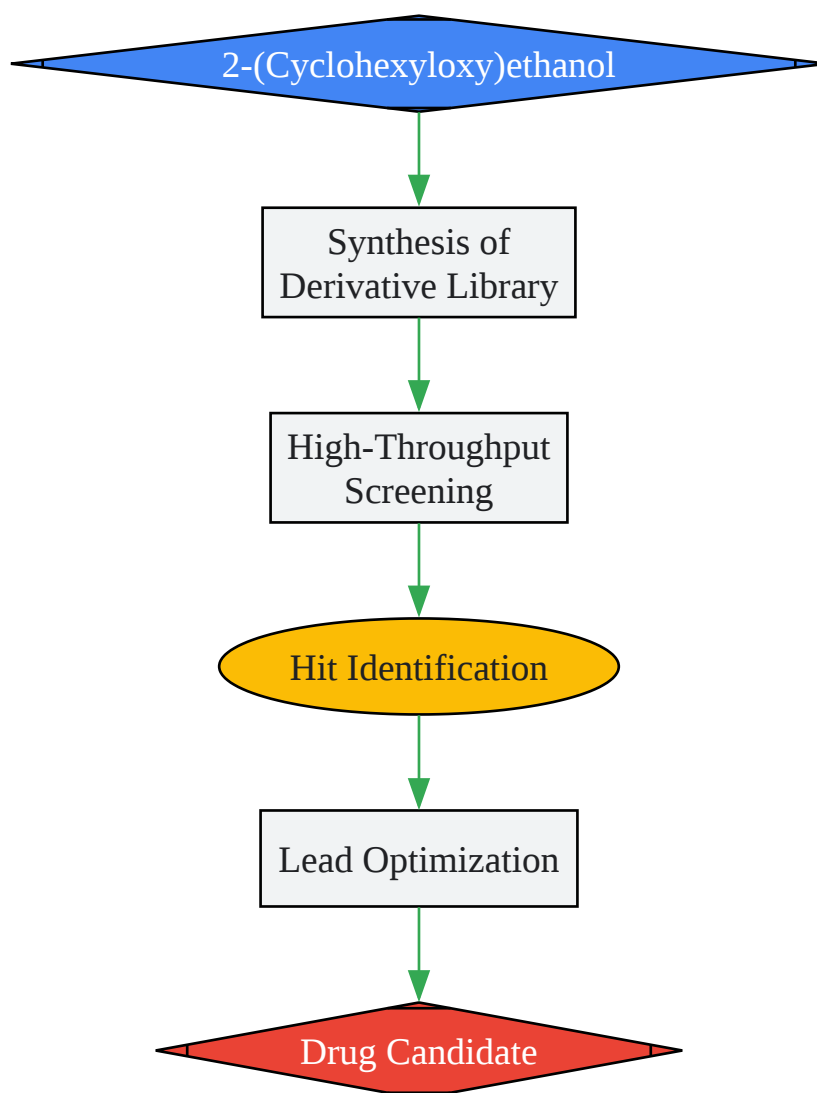
Materials:

- Cyclohexanone
- Ethylene glycol
- p-Toluenesulfonic acid
- Benzene

- Sodium hydroxide
- Anhydrous potassium carbonate
- Diethyl ether
- Lithium aluminum hydride
- Sulfuric acid

Procedure:

- Formation of 1,4-Dioxaspiro[4.5]decane: A mixture of cyclohexanone, ethylene glycol, and a catalytic amount of p-toluenesulfonic acid in benzene is refluxed with a water separator until the theoretical amount of water is collected. The reaction mixture is then cooled, washed with sodium hydroxide solution and water, dried over anhydrous potassium carbonate, and distilled to yield 1,4-dioxaspiro[4.5]decane.
- Reduction to **2-(Cyclohexyloxy)ethanol**: A solution of 1,4-dioxaspiro[4.5]decane in anhydrous ether is added to a stirred suspension of lithium aluminum hydride in ether. The mixture is refluxed, and then the excess hydride is quenched by the careful addition of water. The product is extracted and purified by distillation.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy 2-(2-(Cyclohexyloxy)phenyl)ethanol [smolecule.com]
- 2. [aura.american.edu](http://aura.american.edu) [aura.american.edu]

- 3. 2-(Cyclohexyloxy)ethanol | C<sub>8</sub>H<sub>16</sub>O<sub>2</sub> | CID 224775 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-(Cyclohexyloxy)ethanol: A Technical Guide to Potential Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156338#potential-research-applications-of-2-cyclohexyloxy-ethanol]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)